

Chemical and Biological Profile of Salinazid

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Compound Focus: Salinazid

CAS No.: 495-84-1

Cat. No.: S542346

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The table below summarizes the core identity and properties of **Salinazid** from the available technical data.

Property	Description
IUPAC Name	N-[(E)-(2-hydroxyphenyl)methylideneamino]pyridine-4-carboxamide [1]
Molecular Formula	C ₁₃ H ₁₁ N ₃ O ₂ [1] [2] [3]
Molecular Weight	241.25 g/mol [1] [2] [4]
CAS Registry Number	495-84-1 [1] [2] [3]
Synonyms	Nupasal, Nilazid, Salizid, SIH1, Salicylaldehyde isonicotinoyl hydrazone [1] [2] [3]
Primary Documented Activity	Anti-tuberculosis (TB) drug; potent Cu(II) ionophore [1] [2]
Noted Cellular Effect	Preferentially kills HepG2 (liver cancer) cells over HUVEC (human umbilical vein endothelial) cells; noted as superior to clioquinol [2]

This table details the key physicochemical properties of **Salinazid**.

Physicochemical Property	Value / Description
Appearance	Typically solid at room temperature [1]
Melting Point	232-233°C [1]
Density	1.24 g/cm ³ [1] [2]
LogP	1.942 [1]
Hydrogen Bond Donor Count	2 [1]
Hydrogen Bond Acceptor Count	4 [1]
Solubility (DMSO)	≥ 250 mg/mL (~1036.27 mM) [1]

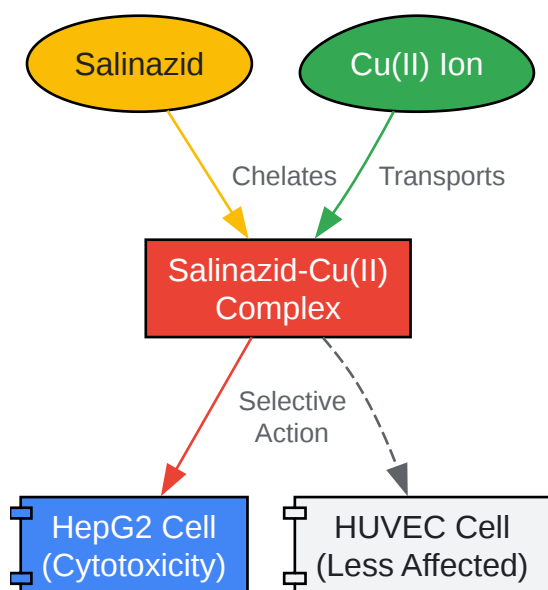
Mechanism of Action and Research Context

Based on the gathered information, **Salinazid** has two primary documented contexts:

- **Anti-tuberculosis Activity:** It is recognized as a therapeutic agent for tuberculosis (TB) [1].
- **Coor Ionophore Activity:** It is characterized as a potent copper (Cu(II)) ionophore. This property is associated with selective cytotoxicity against HepG2 liver cancer cells in a research setting, suggesting it may play a role in disrupting metal ion homeostasis in certain cancer cells [2].

Visualizing the Documented Mechanism of Action

The following diagram illustrates the core mechanistic relationship of **Salinazid** as a copper ionophore, based on the information from the search results.



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Salinazid acts as a Cu(II) ionophore, selectively increasing cytotoxicity in HepG2 cells.

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References

1. | Cu(II) ionophore | CAS# 495-84-1 | InvivoChem Salinazid [invivochem.com]
2. | TargetMol Salinazid [targetmol.com]
3. (CHEBI:134982) salinazid [ebi.ac.uk]
4. | The Merck Index Online Salinazid [merckindex.rsc.org]

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